

Essential Guide to the Safe Disposal of JTV-519 Free Base

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Compound of Interest

Compound Name: Jtv-519 free base

Cat. No.: B1663253

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This document provides crucial safety and logistical information for the proper disposal of **JTV-519 free base**, a 1,4-benzothiazepine derivative used in research. The following procedures are based on available safety data for structurally similar compounds and general laboratory safety principles. It is imperative to consult with a certified waste disposal service for final disposal, as a specific Safety Data Sheet (SDS) for **JTV-519 free base** is not publicly available. The information provided herein is intended for researchers, scientists, and drug development professionals.

Key Chemical and Safety Data

While a specific Safety Data Sheet for **JTV-519 free base** is not available, the data for JTV-519 hydrochloride provides critical safety information. It is reasonable to assume the free base possesses similar hazardous properties.

Property	Value	Reference
Chemical Formula	C25H32N2O2S	[1]
Molar Mass	424.60 g·mol ⁻¹	[1]
Appearance	Solid	[2]
Hazards	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects.	[3]
Storage	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and ignition sources.	[3]

Standard Operating Procedure for Disposal

This protocol outlines the recommended steps for the safe handling and disposal of **JTV-519 free base**.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[3]
- Ensure a safety shower and eyewash station are readily accessible.[3]

2. Waste Collection:

- Collect all waste materials containing **JTV-519 free base**, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, in a designated, clearly labeled, and sealed hazardous waste container.
- Avoid mixing with incompatible materials such as strong acids, alkalis, or strong oxidizing/reducing agents.[3]

3. Decontamination:

- Decontaminate all surfaces and equipment that have come into contact with **JTV-519 free base**. Use a suitable laboratory detergent and rinse thoroughly.
- Collect all cleaning materials and rinsate as hazardous waste.

4. Storage of Waste:

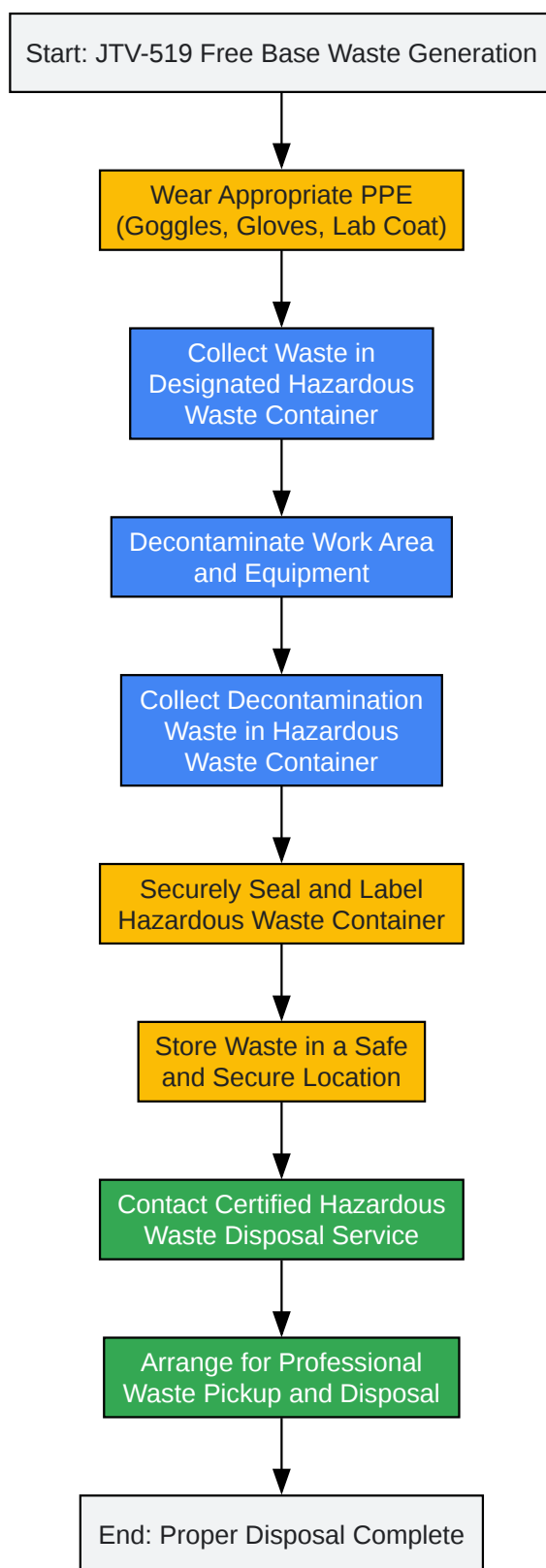
- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- The storage area should be secure and accessible only to authorized personnel.

5. Professional Disposal:

- Crucially, the disposal of **JTV-519 free base** must be handled by a licensed and certified hazardous waste disposal company.
- Provide the waste disposal company with all available information on the chemical, including its known hazards.^[3]
- Do not attempt to dispose of **JTV-519 free base** through standard laboratory or municipal waste streams.^[3] Avoid release to the environment.^[3]

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **JTV-519 free base**.



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Caption: Logical workflow for the safe disposal of **JTV-519 free base**.

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